

Unable to Identify "Oe-9000" System in Molecular Biology

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Compound of Interest

Compound Name: Oe-9000

Cat. No.: B1677184

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Following a comprehensive search, no specific molecular biology instrument or system with the designation "**Oe-9000**" could be identified in publicly available resources. The search yielded various products with similar names, however, these are primarily industrial equipment and not intended for life science research. For instance, the "E Instruments E9000" is an emissions analyzer, and other similarly named products are related to hardware and industrial machinery[1][2][3][4][5]. One vendor lists an "**Oe-9000**" but provides no technical details, and the product is unavailable[6].

Given the absence of information on the "**Oe-9000**," it is not possible to generate the specific application notes, protocols, and data as requested.

Alternative: Application Notes & Protocols for a Representative System

To fulfill the user's request for content structure and style, we can provide detailed application notes and protocols for a well-documented and representative molecular biology instrument. A suitable example is an automated nucleic acid purification system, a foundational piece of equipment in modern molecular biology, genomics, and drug development labs.

For this purpose, we will use the Allsheng Auto-Pure series as a representative example, as this brand appeared in the initial search as a manufacturer of life science automation instruments[7][8][9][10]. The following sections will be structured as requested, using typical applications and performance data for such a system.

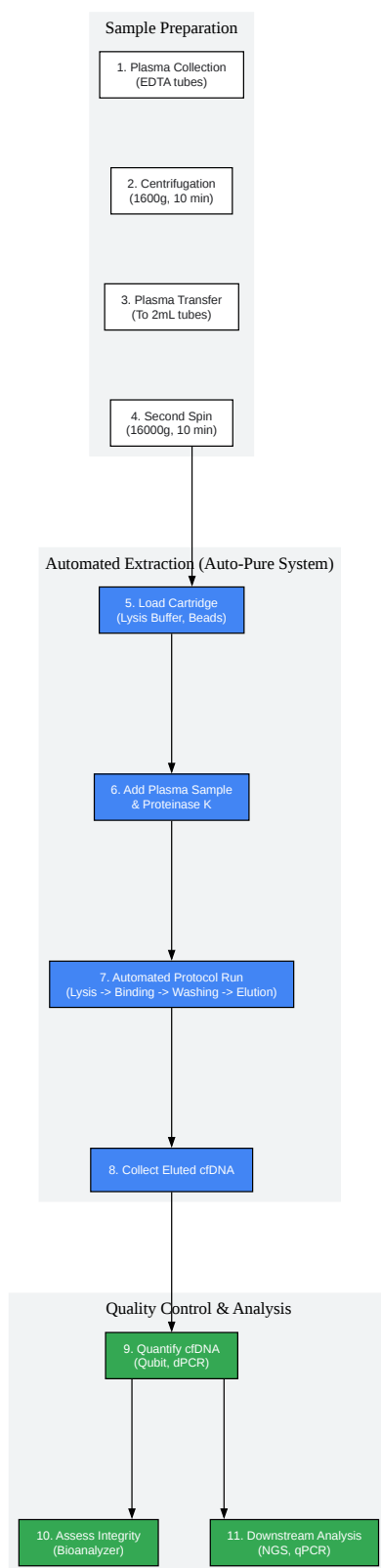
Application Note 1: Automated cfDNA Extraction from Plasma for Liquid Biopsy

Introduction: Circulating cell-free DNA (cfDNA) in plasma is a critical biomarker for non-invasive cancer detection, monitoring, and therapy selection. Automated extraction systems, such as the Auto-Pure, utilize magnetic bead-based technology to ensure high-yield, high-purity cfDNA from large volume plasma samples, which is essential for sensitive downstream applications like Next-Generation Sequencing (NGS) and digital PCR (dPCR).

Quantitative Data Summary: The performance of automated magnetic bead-based cfDNA extraction is critical for the reliability of liquid biopsy assays. Key performance indicators include yield, purity, and integrity.

Parameter	Performance Metric	Typical Value	Downstream Compatibility
Input Volume	Plasma Sample Volume	1 - 4 mL	Maximizes cfDNA recovery
Yield	cfDNA per mL Plasma	1 - 100 ng/mL*	Sufficient for NGS library prep
Purity (A260/280)	Spectrophotometric Ratio	1.7 - 2.0	Indicates low protein contamination
Purity (A260/230)	Spectrophotometric Ratio	> 1.8	Indicates low salt/solvent carryover
Processing Time	Time per 20 Samples	20 - 40 min	High-throughput capability
Reproducibility	Inter-assay CV (%)	< 5%	High consistency across runs
Yield is highly dependent on donor health status.			

Experimental Workflow: The automated workflow minimizes manual intervention, reducing the risk of contamination and ensuring reproducible results.



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Caption: Automated cfDNA extraction workflow from plasma to analysis.

Protocol: Automated cfDNA Extraction

Objective: To extract high-quality cfDNA from 1-4 mL of human plasma using an automated magnetic bead-based system.

Materials:

- Auto-Pure Nucleic Acid Purification System
- Magnetic Bead cfDNA Extraction Kit (compatible with large volumes)
- 96-well deep-well plates and magnetic rod combs
- Plasma samples collected in K2-EDTA tubes
- Proteinase K
- Nuclease-free water for elution
- Microcentrifuge
- Pipettes and nuclease-free tips

Methodology:

- Sample Preparation:
 1. Centrifuge whole blood at 1,600 x g for 10 minutes at 4°C within 2 hours of collection.
 2. Carefully transfer the supernatant plasma to a new conical tube, avoiding disturbance of the buffy coat.
 3. Perform a second centrifugation step at 16,000 x g for 10 minutes at 4°C to remove residual cells and debris.

4. Transfer the cleared plasma to a new nuclease-free tube. Samples can be stored at -80°C or used immediately.
- Reagent Cartridge Preparation:
 1. Pre-fill the wells of a 96-deep-well plate with the required reagents (Lysis Buffer, Wash Buffers, Elution Buffer) according to the kit manufacturer's instructions.
 2. Ensure magnetic beads are fully resuspended before adding them to the appropriate well.
 - Automated Extraction on the Auto-Pure System:
 1. Switch on the instrument and select the pre-programmed protocol for large-volume cfDNA extraction.
 2. Place the prepared 96-deep-well plate into the instrument's plate holder.
 3. Place a new magnetic rod comb into the designated slot.
 4. Add 1-4 mL of the prepared plasma sample to the lysis buffer well.
 5. Add Proteinase K to the lysis well as specified by the kit protocol.
 6. Initiate the run. The instrument will perform the following steps automatically:
 - Lysis: Cells are lysed in the presence of chaotropic salts and Proteinase K.
 - Binding: Magnetic beads are introduced, and nucleic acids bind to their surface.
 - Washing: The magnetic rods transfer the beads through a series of wash buffers to remove contaminants.
 - Elution: The beads are transferred to the elution buffer, and purified cfDNA is released.
 - cfDNA Collection and Storage:
 1. Once the protocol is complete, carefully remove the 96-well plate.

2. Transfer the eluted cfDNA from the elution well to a clean, nuclease-free microcentrifuge tube.
 3. Store the purified cfDNA at -20°C for short-term use or -80°C for long-term storage.
- Quality Control:
 1. Quantify the cfDNA using a fluorometric method (e.g., Qubit dsDNA High Sensitivity Assay).
 2. Assess the size distribution and integrity using an automated electrophoresis system (e.g., Agilent Bioanalyzer), expecting a primary peak around 167 bp.
 3. Evaluate purity by measuring A260/280 and A260/230 ratios using a micro-volume spectrophotometer.

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